

Essential Safety and Operational Guide for Handling D-Prolinol

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	D-Prolinol	
Cat. No.:	B1301034	Get Quote

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for handling **D-Prolinol** in a laboratory setting. The information is targeted towards researchers, scientists, and drug development professionals to ensure safe and compliant laboratory operations.

Chemical and Physical Properties

A summary of the key quantitative data for **D-Prolinol** is presented below. This information is crucial for understanding its physical characteristics and potential hazards.

Property	Value	Source
Molecular Formula	C5H11NO	[1]
Molecular Weight	101.15 g/mol	[1]
Appearance	Light yellow liquid	[1]
Odor	Odorless	[1]
Boiling Point	75 °C / 167 °F @ 2 mm Hg	[1]
Flash Point	86 °C / 186.8 °F	[1]
Physical State	Liquid	[1]
		·



Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety when handling **D-Prolinol**. The following table summarizes the recommended PPE based on its known hazards, which include skin irritation, serious eye irritation, and respiratory irritation[1] [2]. It is also a combustible liquid[1].



Body Part	Recommended PPE	Rationale and Best Practices
Hands	Chemical-resistant gloves (Nitrile recommended)	D-Prolinol can cause skin irritation[1][2]. While specific breakthrough times for D-Prolinol are not readily available, nitrile gloves generally offer good resistance to a range of chemicals. It is crucial to inspect gloves for any signs of degradation or perforation before use. Change gloves immediately if they become contaminated. For prolonged or immersive contact, consider using thicker gloves or double-gloving.
Eyes/Face	Safety goggles with side shields or a face shield	D-Prolinol can cause serious eye irritation[1][2]. Standard safety glasses are not sufficient. Chemical splash goggles that conform to EN166 or OSHA 29 CFR 1910.133 standards are required. A face shield should be worn in conjunction with goggles when there is a significant risk of splashing.
Body	Laboratory coat	A standard lab coat is necessary to protect against skin contact from spills and splashes. Ensure the lab coat is fully buttoned.
Respiratory	Use in a well-ventilated area or with local exhaust ventilation	D-Prolinol may cause respiratory irritation[1][2]. All



Safety Operating Guide

Check Availability & Pricing

(fume hood)

handling of D-Prolinol that may generate vapors or aerosols should be conducted in a certified chemical fume hood to minimize inhalation exposure. If a fume hood is not available, work must be performed in a well-ventilated area, and a risk assessment should be conducted to determine if respiratory protection is necessary.

Experimental Protocol: Safe Handling of D-Prolinol

Adherence to a strict experimental protocol is vital for the safe handling of **D-Prolinol**.

- 1. Pre-Handling Preparations:
- Risk Assessment: Conduct a thorough risk assessment for the planned experiment,
 considering the quantity of **D-Prolinol** to be used and the specific manipulations involved.
- Information Review: Review the Safety Data Sheet (SDS) for **D-Prolinol** before starting any work[1][2].
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested[1].
- Spill Kit: Have a chemical spill kit appropriate for flammable liquids readily available.
- 2. Handling Procedures:
- Ventilation: All manipulations of **D-Prolinol** should be carried out in a properly functioning chemical fume hood[3].
- Personal Protective Equipment: Don all required PPE as outlined in the table above before entering the designated work area.



- Dispensing: When transferring or dispensing the liquid, do so carefully to avoid splashing.
 Use appropriate tools such as a pipette or a graduated cylinder.
- Heating: **D-Prolinol** is a combustible liquid. Avoid open flames and other sources of ignition in the vicinity of handling and storage areas[1]. If heating is necessary, use a controlled heating source such as a heating mantle or a water bath.
- Storage: Store **D-Prolinol** in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents[1].
- 3. Post-Handling Procedures:
- Decontamination: Clean the work area thoroughly after the experiment is complete.
- Glove Removal: Remove gloves using the proper technique to avoid skin contact with any
 potential contamination on the outer surface of the glove.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.

Disposal Plan


Proper disposal of **D-Prolinol** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect all **D-Prolinol** waste, including unused product and contaminated materials (e.g., pipette tips, gloves, absorbent pads), in a designated and properly labeled hazardous waste container.
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name "D-Prolinol".
- Segregation: Do not mix **D-Prolinol** waste with other incompatible waste streams.
- Disposal Method: Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company. Adhere to all local, state, and federal regulations for hazardous waste disposal[2].



Diagrams


The following diagrams illustrate the logical workflows for PPE selection and the disposal plan for **D-Prolinol**.



Click to download full resolution via product page

Caption: PPE selection workflow for handling **D-Prolinol**.





Click to download full resolution via product page

Caption: Disposal plan workflow for **D-Prolinol** waste.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. fishersci.com [fishersci.com]
- 2. ehrs.upenn.edu [ehrs.upenn.edu]
- 3. SOP: Flammable Liquids | PennEHRS [ehrs.upenn.edu]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling D-Prolinol]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1301034#personal-protective-equipment-for-handling-d-prolinol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com





Check Availability & Pricing